

Physicochemical Properties of Dibutyl Hexylphosphonate: A Technical Guide

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Compound of Interest

Compound Name: *Dibutyl hexylphosphonate*

Cat. No.: *B15093375*

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Disclaimer: Publicly available scientific data specifically for **Dibutyl Hexylphosphonate** is limited. This guide presents data for a structurally similar compound, Dibutyl Butylphosphonate (DBBP), with the CAS Number 78-46-6, to provide an estimation of its physicochemical properties. Researchers should independently verify all properties for **Dibutyl Hexylphosphonate** through experimental analysis.

Introduction

Dibutyl hexylphosphonate is an organophosphorus compound with potential applications as a solvent, extractant, and plasticizer. A thorough understanding of its physicochemical properties is fundamental for its application in research, drug development, and various industrial processes. This technical guide provides a summary of key physicochemical data, detailed experimental protocols for their determination, and a visual representation of a standard experimental workflow.

Physicochemical Data

The following table summarizes the available physicochemical properties for the related compound, Dibutyl Butylphosphonate (DBBP). These values should be considered as estimates for **Dibutyl Hexylphosphonate**.

| Property | Value | Reference |
|--------------------------------|--|-----------|
| Molecular Formula | C12H27O3P | [1][2][3] |
| Molecular Weight | 250.31 g/mol | [1][2][3] |
| Appearance | Colorless liquid | [1][2] |
| Odor | Mild | [1][2] |
| Boiling Point | 127-128 °C @ 2.5 mmHg | [1][2] |
| Density | 0.948 g/cm ³ @ 20 °C/4 °C | [1][2] |
| Solubility in Water | Insoluble | [1] |
| Solubility in Organic Solvents | Miscible with most common organic solvents | [1] |
| Vapor Density | 8.62 | [1][2] |
| Flash Point | 310 °F (154.4 °C) (Open Cup) | [1][2] |
| Stability | Stable | [1][2] |

Experimental Protocols

The following are detailed methodologies for determining key physicochemical properties of liquid compounds like **Dibutyl Hexylphosphonate**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer (-10 to 200 °C)
- Capillary tubes (sealed at one end)

- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating fluid

Procedure:

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Attach a small test tube containing 0.5-1 mL of the sample liquid (**Dibutyl hexylphosphonate**) to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with its sealed end up, into the test tube containing the sample.
- Immerse the thermometer and the attached test tube into the oil bath of the Thiele tube.
- Gently heat the side arm of the Thiele tube. This will ensure uniform heating of the oil through convection.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^{[4][5][6][7]} Record this temperature.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of liquids with high precision.

Apparatus:

- Pycnometer (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to ± 0.001 g)
- Thermometer
- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on the analytical balance and record its mass (m_1).
- Fill the pycnometer with the sample liquid (**Dibutyl hexylphosphonate**), ensuring there are no air bubbles. Place the stopper. The liquid will overflow through the capillary in the stopper.
- Wipe the outside of the pycnometer dry.
- Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C).
- Remove the pycnometer from the bath, wipe it dry again, and weigh it. Record the mass (m_2).
- Empty and clean the pycnometer. Fill it with distilled water and repeat steps 4-6. Record the mass of the pycnometer filled with water (m_3).
- The density of the sample liquid (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$
where ρ_{water} is the known density of water at the experimental temperature.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Determination of Solubility in Water (Shake-Flask Method)

This is a standard method for determining the water solubility of a substance.

Apparatus:

- Several glass flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Analytical instrument for quantification (e.g., Gas Chromatography with a Nitrogen-Phosphorus Detector - GC-NPD, or High-Performance Liquid Chromatography - HPLC)
- Syringes and filters

Procedure:

- Add an excess amount of **Dibutyl hexylphosphonate** to several flasks containing a known volume of distilled water.
- Seal the flasks and place them in a constant temperature shaker bath (e.g., 25 °C).
- Shake the flasks for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, allow the flasks to stand in the constant temperature bath to allow for phase separation.
- Centrifuge the samples to further separate the aqueous phase from any undissolved substance.
- Carefully extract a known volume of the aqueous phase, ensuring no undissolved particles are transferred. It may be necessary to filter the sample.
- Analyze the concentration of **Dibutyl hexylphosphonate** in the aqueous phase using a suitable and calibrated analytical method, such as GC-NPD or HPLC.^{[12][13]}
- The solubility is reported as the average concentration from the replicate flasks.

Determination of Vapor Pressure (Static Method)

The static method directly measures the vapor pressure of a substance in a closed system at thermodynamic equilibrium.

Apparatus:

- Vacuum-tight vessel (static cell)
- Pressure transducer or manometer
- Thermostat-controlled bath
- Vacuum pump
- Sample injection system

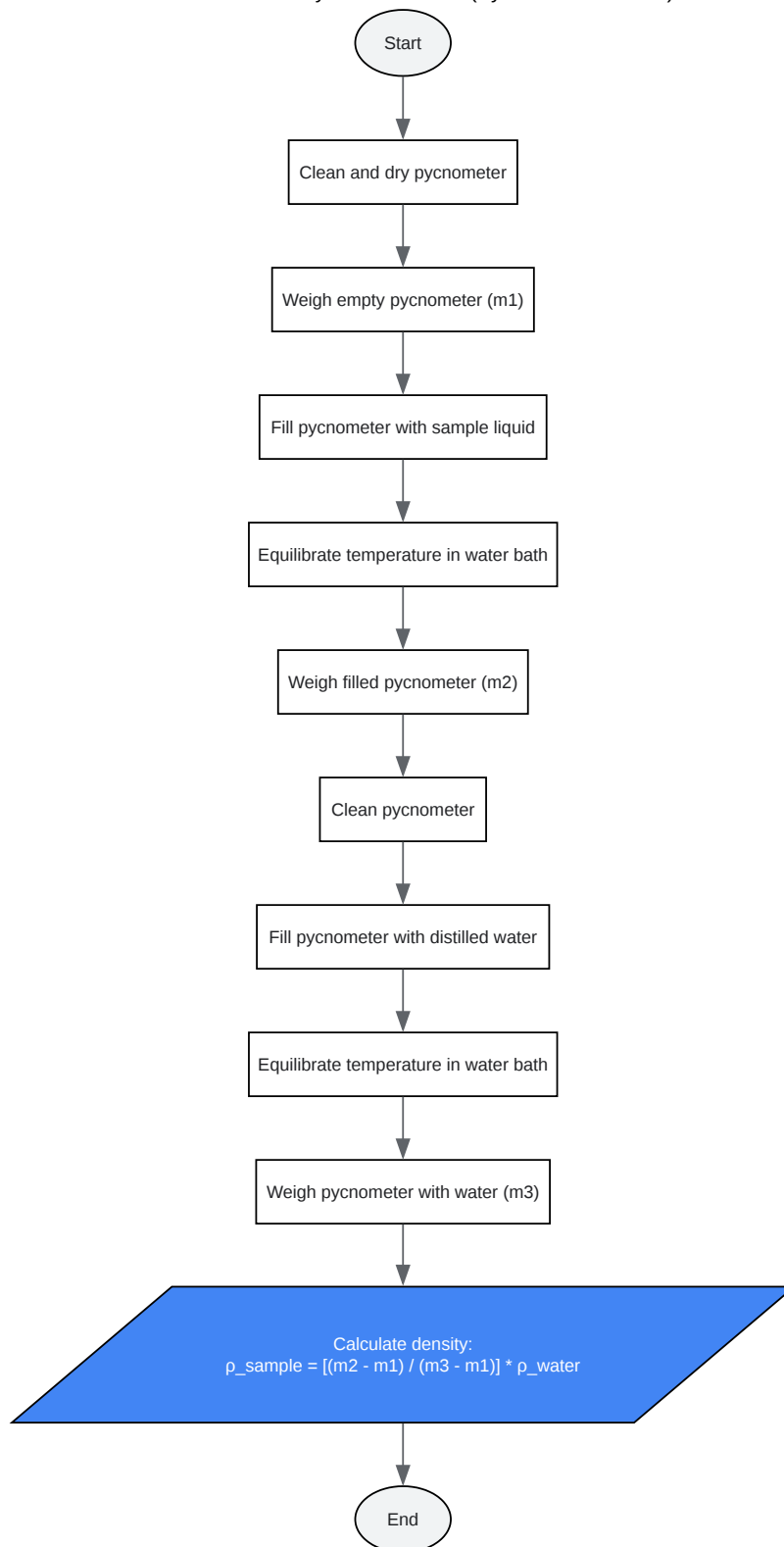
Procedure:

- Place a small amount of the sample into the static cell.
- Evacuate the cell using a vacuum pump to remove all air.
- Immerse the cell in a thermostat-controlled bath to maintain a precise and constant temperature.
- Allow the system to reach equilibrium, where the rate of evaporation of the liquid equals the rate of condensation of the vapor.
- The pressure inside the cell at equilibrium is the vapor pressure of the substance at that temperature. Measure this pressure using the pressure transducer.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Repeat the measurement at different temperatures to obtain the vapor pressure curve.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the density of a liquid compound using the pycnometer method.

Workflow for Density Determination (Pycnometer Method)

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Caption: Workflow for Density Determination (Pycnometer Method)

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References

- 1. Dibutyl butylphosphonate | C₁₂H₂₇O₃P | CID 6539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Dibutyl butylphosphonate | 78-46-6 | >98% [smolecule.com]
- 3. scbt.com [scbt.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. uoanbar.edu.iq [uoanbar.edu.iq]
- 9. quora.com [quora.com]
- 10. mt.com [mt.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Assessment of Exposure to Organophosphorus Compounds, Carbamates, and Volatile Organic Chemicals - Drinking Water and Health - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. Vapor Pressure Testing: A Comprehensive Guide - zeal [zealinstruments.com]
- 15. edepot.wur.nl [edepot.wur.nl]
- 16. srd.nist.gov [srd.nist.gov]
- 17. docs.lib.purdue.edu [docs.lib.purdue.edu]
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